

TRV120056: A Technical Guide to its Influence on Intracellular Calcium Mobilization

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Compound of Interest

Compound Name: TRV120056

Cat. No.: B15599179

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Introduction

TRV120056 is a novel, G protein-biased agonist of the Angiotensin II Type 1 Receptor (AT1R). As a member of the class of "biased agonists," **TRV120056** selectively activates the G protein-dependent signaling pathways of the AT1R, while having a lesser effect on the β -arrestin-mediated pathways. This selective activation has significant implications for therapeutic applications, particularly in the context of cardiovascular diseases. A key downstream effect of AT1R activation via the Gq protein pathway is the mobilization of intracellular calcium, a critical second messenger involved in a myriad of cellular processes, including smooth muscle contraction, cell growth, and apoptosis. This technical guide provides an in-depth overview of the effect of **TRV120056** on intracellular calcium mobilization, including available quantitative data, detailed experimental protocols, and visualizations of the relevant signaling pathways and experimental workflows.

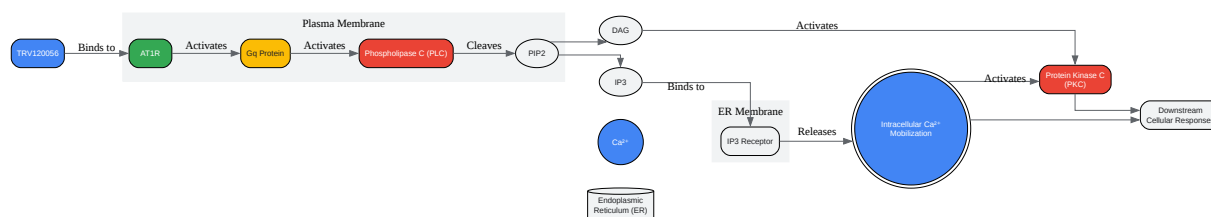
Data Presentation

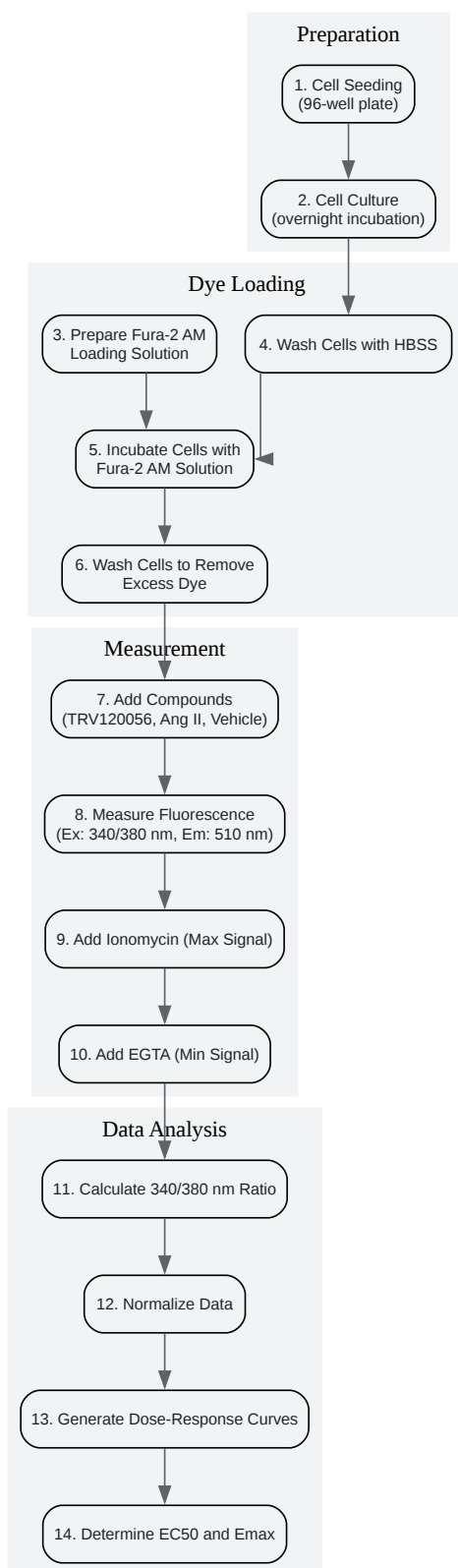
While specific EC50 values for **TRV120056**-induced intracellular calcium mobilization are not readily available in the public domain, the existing literature provides strong evidence of its potent activity on the Gq signaling pathway, which directly leads to calcium release. The following tables summarize the key pharmacological characteristics of **TRV120056** and related compounds.

Compound	Target	Classification	Effect on Gq Signaling	Notes
TRV120056	Angiotensin II Type 1 Receptor (AT1R)	G protein-biased agonist	Potent agonist	Induces vasoconstriction in a calcium-dependent manner, suggesting robust intracellular calcium mobilization.
TRV120055	Angiotensin II Type 1 Receptor (AT1R)	G protein-biased agonist	>10-fold greater allosteric coupling to Gq than Angiotensin II; More efficacious in stimulating Gq-mediated signaling (IP1 generation).	Structurally and functionally similar to TRV120056.
Angiotensin II	Angiotensin II Type 1 Receptor (AT1R)	Endogenous unbiased agonist	Potent agonist	Activates both G protein and β -arrestin pathways.
TRV120027	Angiotensin II Type 1 Receptor (AT1R)	β -arrestin-biased agonist	Blocks G protein-mediated signaling	Can also induce calcium responses, potentially through different mechanisms such as TRPC3 channels. [1] [2]

Signaling Pathways

The canonical signaling pathway activated by **TRV120056** to induce intracellular calcium mobilization is the Gq protein pathway. The following diagram illustrates this cascade.





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References

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- 2. Intracellular Ca²⁺ modulation by angiotensin II and endothelin-1 in cardiomyocytes and fibroblasts from hypertrophied hearts of spontaneously hypertensive rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [TRV120056: A Technical Guide to its Influence on Intracellular Calcium Mobilization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599179#trv120056-s-effect-on-intracellular-calcium-mobilization]

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